



Application Note: Gene Expression Analysis After Gibberellin A110 Treatment

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Compound of Interest		
Compound Name:	A110	
Cat. No.:	B605030	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

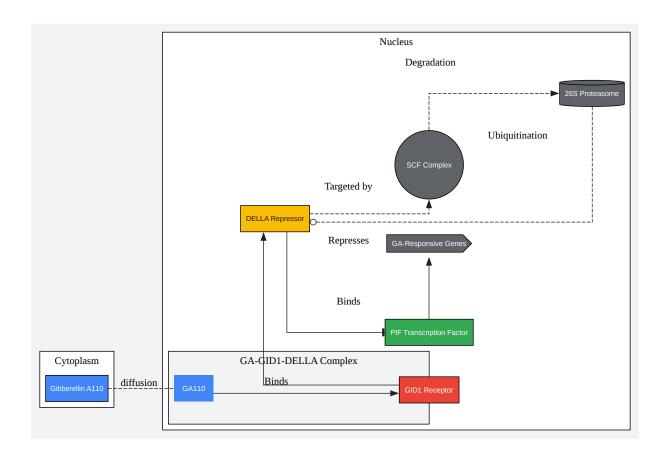
Gibberellins (GAs) are a large family of tetracyclic diterpenoid plant hormones that play a crucial role in regulating various aspects of plant growth and development.[1] These processes include seed germination, stem elongation, leaf expansion, flowering, and fruit development.[2] [3] The bioactivity of different gibberellins varies, with some acting as precursors to active forms. This application note provides a comprehensive overview and detailed protocols for analyzing changes in gene expression in plant tissues following treatment with Gibberellin A110 (GA110). While over 130 gibberellins have been identified, this document outlines a general methodology applicable to bioactive GAs. The protocols provided cover treatment, RNA extraction, and gene expression analysis using both quantitative real-time PCR (RT-qPCR) and RNA sequencing (RNA-Seq).

Gibberellin Signaling Pathway

Gibberellin signaling is initiated when a bioactive GA, such as GA110, binds to its soluble receptor, GIBBERELLIN INSENSITIVE DWARF1 (GID1).[4] This binding event induces a conformational change in GID1, promoting its interaction with DELLA proteins, which are key negative regulators of GA signaling. The formation of the GA-GID1-DELLA complex leads to the polyubiquitination and subsequent degradation of the DELLA protein by the 26S proteasome.[4] The degradation of DELLA repressors liberates transcription factors, such as PHYTOCHROME-INTERACTING FACTORS (PIFs), allowing them to bind to the promoter



regions of GA-responsive genes and activate their transcription.[5] This cascade ultimately leads to the various physiological responses associated with gibberellins.



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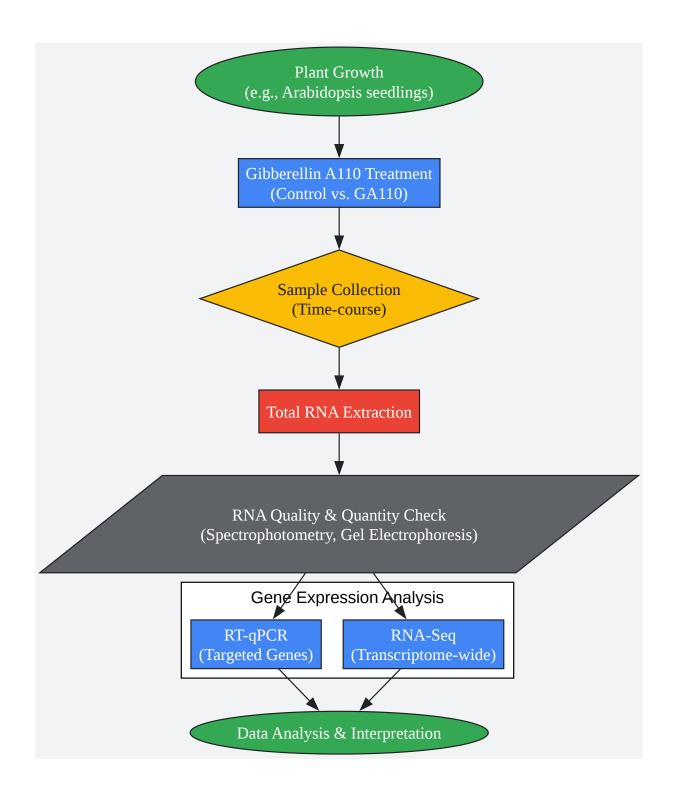


Caption: Gibberellin A110 signaling pathway.

Experimental Workflow

The overall workflow for analyzing gene expression changes after GA110 treatment involves several key stages. It begins with the cultivation of plant material under controlled conditions, followed by treatment with GA110. Samples are collected at specific time points, and total RNA is extracted. The quality and quantity of the extracted RNA are then assessed. Finally, gene expression is analyzed using either RT-qPCR for targeted gene analysis or RNA-Seq for a genome-wide perspective.





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